# In-Depth Technical Guide: 2,4-dichloro-N-ethylaniline HCl Salt

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2,4-dichloro-N-ethylaniline;hydrochloride* |
| *CAS No.:* | *2408964-22-5* |
| *Cat. No.:* | *B2403009* |

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## Abstract

This guide provides a comprehensive technical overview of 2,4-dichloro-N-ethylaniline hydrochloride (CAS No. 35113-89-4 for the free base), a halogenated aromatic amine of significant interest in synthetic chemistry. We will delve into its molecular structure, physicochemical properties, detailed synthesis protocols with mechanistic considerations, and a multi-platform spectroscopic characterization. This document is intended for researchers, chemists, and professionals in drug development and materials science who utilize complex organic intermediates.

## Part 1: Molecular Structure and Physicochemical Properties

### 1.1. Chemical Identity

2,4-dichloro-N-ethylaniline hydrochloride is the salt of an N-ethylated, di-chlorinated aniline derivative. The core structure consists of a benzene ring substituted with two chlorine atoms at positions 2 and 4, and an ethylamino group [-NH($CH_2CH_3$)] at position 1. The hydrochloride salt

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is formed by the protonation of the secondary amine, which enhances aqueous solubility and stability.

- IUPAC Name: 2,4-dichloro-N-ethylaniline hydrochloride
- Molecular Formula: $C_8H_{10}Cl_3N$
- Molecular Weight: 226.53 g/mol
- Free Base CAS Number: 35113-89-4[1]
- Parent Compound (Free Base): 2,4-dichloro-N-ethylaniline[1]

## 1.2. Structural Diagram

The structure combines an electron-rich amino group with an electron-deficient dichlorinated aromatic ring, creating a molecule with distinct electronic and reactivity properties.

Caption: Structure of 2,4-dichloro-N-ethylaniline Hydrochloride

## 1.3. Physicochemical Data Summary

The properties of the free base, 2,4-dichloro-N-ethylaniline, provide foundational data for handling and reaction setup.

| Property | Value | Source |
|---|---|---|
| Molecular Formula (Free Base) | $C_8H_9Cl_2N$ | PubChem[2] |
| Molecular Weight (Free Base) | 189.07 g/mol | PubChem[2] |
| Appearance | Beige to brown crystalline solid | Generic Data[3][4] |
| Melting Point (Related Compound) | 28-32 °C (for N-methyl analog) | MilliporeSigma |
| Solubility | Soluble in organic solvents; slightly soluble in water. HCl salt is more water-soluble. | Generic Chemical Principles[3] |

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# Part 2: Synthesis and Mechanistic Insights

## 2.1. Synthetic Pathway: Reductive Amination

A robust and common method for synthesizing N-mono-alkylated anilines is reductive amination. This pathway is often preferred over direct N-alkylation which can suffer from over-alkylation (formation of tertiary amines). The synthesis of 2,4-dichloro-N-ethylaniline starts from the readily available 2,4-dichloroaniline.

Causality of Experimental Choices:

- Reactant Choice: 2,4-dichloroaniline is a common industrial intermediate, making it a cost-effective starting material.[3][4][5]
- Reagent Selection: Acetaldehyde serves as the ethyl source. Sodium triacetoxyborohydride (STAB) is chosen as the reducing agent. STAB is milder and more selective for imines/iminium ions than sodium borohydride, and it is not water-sensitive, allowing for a one-pot reaction without stringent anhydrous conditions.
- Solvent: Dichloromethane (DCM) or 1,2-dichloroethane (DCE) are excellent solvents for this reaction as they are non-protic and effectively dissolve the aniline and intermediate imine.

## 2.2. Experimental Protocol: Synthesis of 2,4-dichloro-N-ethylaniline

Disclaimer: This protocol is a representative procedure and must be adapted and optimized under proper laboratory conditions by qualified personnel.

- Reaction Setup: To a solution of 2,4-dichloroaniline (1.0 eq) in dichloromethane (DCM, ~0.5 M) in a round-bottom flask equipped with a magnetic stirrer, add acetaldehyde (1.2 eq).
- Imine Formation: Stir the mixture at room temperature for 30 minutes to allow for the formation of the intermediate N-(2,4-dichlorophenyl)ethan-1-imine. This step is an equilibrium process.
- Reduction: Add sodium triacetoxyborohydride (STAB) (1.5 eq) portion-wise over 15 minutes. The portion-wise addition helps to control any potential exotherm.
- Reaction Monitoring: Allow the reaction to stir at room temperature for 4-12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting aniline is

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consumed.

- Workup: Quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$). Stir vigorously for 20 minutes.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice with DCM.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate ($Na_2SO_4$), filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.
- Salt Formation: Dissolve the purified free base in diethyl ether or ethyl acetate. Add a solution of HCl in ether (e.g., 2M) dropwise with stirring until precipitation is complete. Filter the resulting solid, wash with cold ether, and dry under vacuum to yield 2,4-dichloro-N-ethylaniline HCl salt.

## 2.3. Synthesis Workflow Diagram




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Caption: One-pot reductive amination synthesis workflow.

# Part 3: Spectroscopic Analysis and Data Interpretation

Spectroscopic analysis is essential for structural verification and purity assessment. The following data are predicted based on the analysis of similar substituted anilines.[6][7][8]

## 3.1. $^1$H NMR Spectroscopy (400 MHz, $CDCl_3$, Free Base)

- Aromatic Region (δ 6.8-7.4 ppm): The three aromatic protons will appear as a complex multiplet or as distinct doublets and a doublet of doublets, characteristic of a 1,2,4-trisubstituted benzene ring.

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- NH Proton (δ ~3.5-4.5 ppm): A broad singlet. Its chemical shift is concentration-dependent and it may exchange with $D_2O$.
- Ethyl Group -$CH_2$- (δ ~3.1-3.3 ppm): A quartet, due to coupling with the -$CH_3$ protons.
- Ethyl Group -$CH_3$- (δ ~1.2-1.4 ppm): A triplet, due to coupling with the -$CH_2$- protons.

## 3.2. $^{13}C$ NMR Spectroscopy (100 MHz, $CDCl_3$, Free Base)

- Aromatic Carbons (δ 110-150 ppm): Six distinct signals are expected. The carbons attached to chlorine (C2, C4) and nitrogen (C1) will be significantly shifted.
- Ethyl Group Carbons (δ ~15-45 ppm): Two signals corresponding to the -$CH_2$- and -$CH_3$- carbons.

## 3.3. Infrared (IR) Spectroscopy (KBr Pellet)

The IR spectrum provides key information about the functional groups present.[9]

| Wavenumber ($cm^{-1}$) | Vibration | Interpretation |
|---|---|---|
| ~3400 | N-H Stretch (secondary amine) | Confirms the presence of the N-H bond. This band will be broader and shifted in the HCl salt form due to $N^+$-H stretching. |
| 3100-3000 | Aromatic C-H Stretch | Indicates the presence of the benzene ring. |
| 2980-2850 | Aliphatic C-H Stretch | Corresponds to the ethyl group. |
| ~1600, ~1500 | C=C Aromatic Ring Stretch | Characteristic of the benzene ring skeleton. |
| ~1310 | C-N Stretch (Aromatic Amine) | Strong band confirming the aryl-nitrogen bond.[9] |
| 850-750 | C-Cl Stretch | Indicates the presence of chloro-substituents. |

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### 3.4. Mass Spectrometry (MS)

- Molecular Ion ($M^+$): The mass spectrum of the free base will show a molecular ion peak at m/z ≈ 189.
- Isotopic Pattern: A characteristic isotopic pattern (M, M+2, M+4) with an approximate ratio of 9:6:1 will be observed for the molecular ion, confirming the presence of two chlorine atoms.

## Part 4: Applications in Research and Industry

Dichloroaniline derivatives are versatile precursors in the synthesis of a wide range of commercially important compounds.[4][10]

- Agrochemicals: They serve as key building blocks for numerous herbicides and fungicides. The specific substitution pattern on the aniline ring is crucial for biological activity.[10][11]
- Pharmaceuticals: This scaffold is used in the synthesis of active pharmaceutical ingredients (APIs). For example, the parent compound, 2,4-dichloroaniline, is an intermediate in the synthesis of certain anti-infective drugs.[3]
- Dyes and Pigments: Substituted anilines are foundational materials in the dye manufacturing industry.

## Part 5: Safety, Handling, and Storage

5.1. Hazard Identification

Chlorinated anilines are classified as toxic and hazardous.[12][13][14]

- Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.
- Irritation: Causes serious eye damage and may cause an allergic skin reaction.
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.

5.2. Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only under a chemical fume hood to keep airborne levels below exposure limits.[12][13]

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- Personal Protection: Wear appropriate protective equipment, including a lab coat, chemical-resistant gloves (e.g., nitrile), and splash goggles or a face shield.[13][15]
- Hygiene: Do not eat, drink, or smoke when using this product. Wash hands and any exposed skin thoroughly after handling.[14][15]

5.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[12]
- Keep away from incompatible materials such as strong oxidizing agents and acids.
- Store locked up.[13]

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